

Introduction: Unveiling the Dual Functionality of 1,2-Epoxy-7-octene

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 1,2-Epoxy-7-octene

CAS No.: 19600-63-6

Cat. No.: B1584060

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1,2-Epoxy-7-octene is a versatile bifunctional molecule that is garnering significant interest across various chemical sectors, from polymer science to pharmaceutical development. Its unique structure, featuring both a reactive oxirane (epoxide) ring and a terminal alkene (double bond), allows for selective and sequential chemical transformations.^[1] This dual reactivity makes it a valuable intermediate in organic synthesis.^{[2][3][4][5][6]}

The aliphatic carbon chain imparts flexibility, while the distinct reactivity of the epoxide and vinyl groups enables its use in creating complex molecular architectures.^[1] In the realm of drug development, chiral epoxides are crucial building blocks for synthesizing enantiomerically pure active pharmaceutical ingredients (APIs).^[7] The asymmetric synthesis of **1,2-Epoxy-7-octene** has been explored, and it has shown potential in inhibiting the growth of certain tumor cells in preclinical studies.^[8] This guide provides a comprehensive overview of its core physicochemical properties, synthesis, and analytical characterization, offering a critical resource for researchers leveraging this compound in their work.

Caption: Molecular structure of **1,2-Epoxy-7-octene**.

Core Physicochemical Properties

The utility of **1,2-Epoxy-7-octene** in experimental design is fundamentally governed by its physical and chemical properties. It is a clear, colorless liquid with a characteristic low odor, making it suitable for high-specification applications where aesthetics are important.^[1] It is

stable under recommended storage conditions, typically between 2°C and 8°C, but is incompatible with strong oxidizing agents.[3][6][9][10]

A summary of its key quantitative properties is presented below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O	[1][5][9][11]
Molecular Weight	126.20 - 126.22 g/mol	[1][9][11]
CAS Number	19600-63-6	[1][9]
Appearance	Clear, colorless liquid	[1][5]
Density	0.850 g/mL at 25°C	[2][4][9][10][11]
Boiling Point	64-65°C at 18 mmHg; 167°C (estimated)	[2][4][9]
Flash Point	38°C (100°F)	[2][4][9][11]
Refractive Index	1.4335 - 1.4385 at 20°C	[2][5]
Solubility	Not miscible in water.[2][3][4] Soluble in chloroform and methanol (slightly).[2]	[2][3][4]

Synthesis, Reactivity, and Applications

Synthetic Pathways

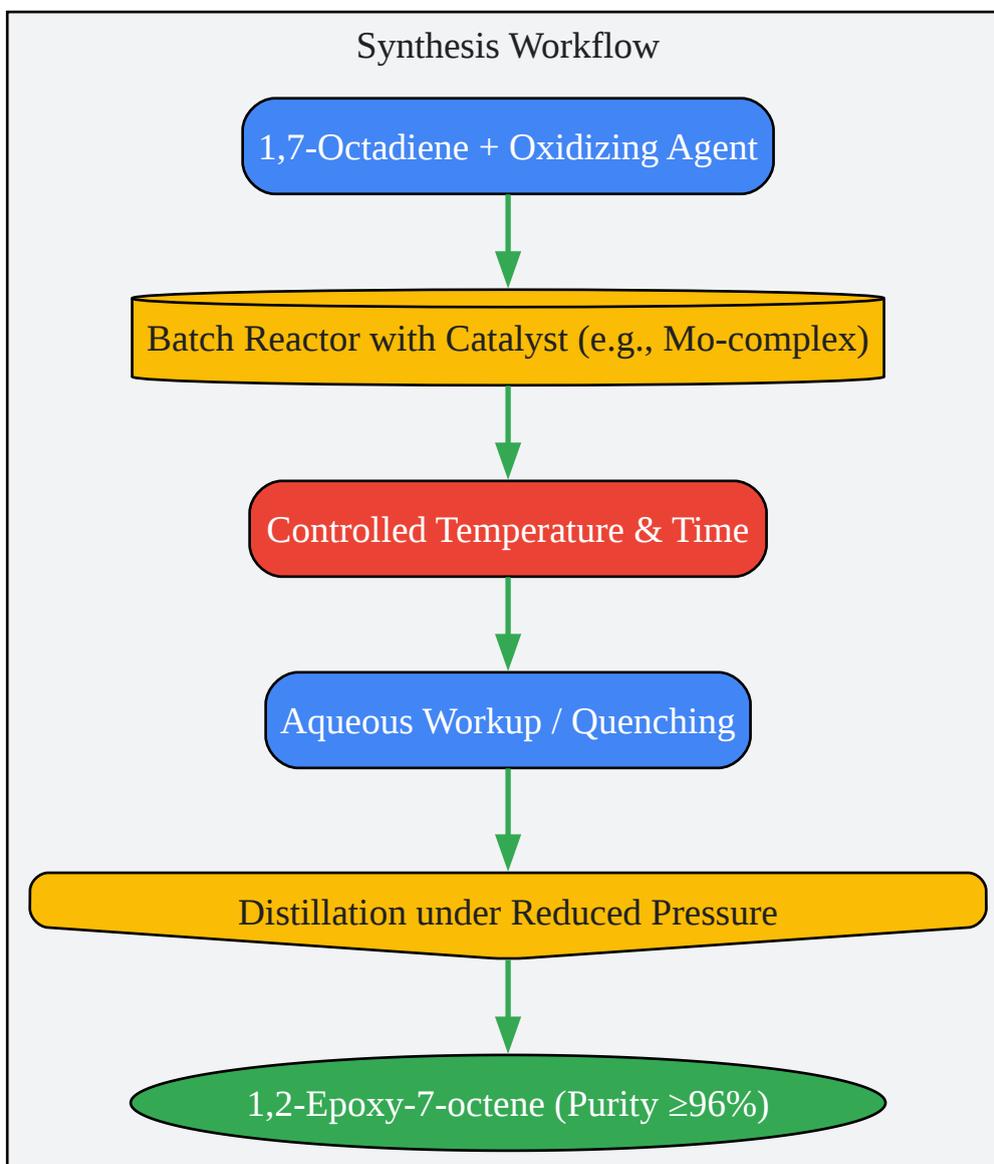
The primary route for synthesizing **1,2-Epoxy-7-octene** is through the selective epoxidation of 1,7-octadiene. This reaction leverages the higher reactivity of one double bond over the other. The choice of oxidizing agent and catalyst is critical to maximize the yield of the mono-epoxide and minimize the formation of the diepoxide byproduct.[12]

Common methodologies include:

- Catalytic Epoxidation: Utilizing catalysts such as those based on molybdenum complexes in the presence of an oxygen source like tert-Butyl hydroperoxide (TBHP).[13]

- Biocatalytic Epoxidation: Employing enzymes from microorganisms like *Pseudomonas oleovorans*, which can perform highly selective epoxidations under mild conditions.[14][15]

The rationale behind using a molar excess of the diene starting material is to statistically favor the mono-epoxidation reaction, thereby reducing the probability of the second double bond reacting.[12]



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Caption: Generalized workflow for the synthesis of **1,2-Epoxy-7-octene**.

Reactivity and Applications

The molecule's dual functionality is the cornerstone of its utility.^[1] The epoxide ring is susceptible to nucleophilic ring-opening reactions, a cornerstone of epoxy chemistry, while the terminal double bond can participate in a wide range of olefin reactions (e.g., hydrogenation, metathesis, polymerization).

This reactivity profile makes it a valuable component in:

- **Polymer and Materials Science:** It can act as a reactive diluent in epoxy resin formulations, lowering viscosity while integrating into the polymer backbone during curing.^[1] Its aliphatic chain enhances flexibility and impact resistance in coatings and adhesives.^[1] It is also compatible with polyurethane and acrylate systems.^{[1][16]}
- **Organic Synthesis Intermediate:** It serves as a precursor for more complex molecules. The epoxide can be opened to install various functional groups, and the alkene can be further elaborated, making it a key building block in multi-step syntheses.^{[3][4][5][6]}
- **Pharmaceutical Development:** Chiral versions of functionalized epoxides are critical for constructing stereospecific centers in drug molecules.^[7] The asymmetric synthesis of **1,2-epoxy-7-octene** has been shown to produce a compound with anti-tumor activity in hamster cells, highlighting its potential as a pharmacophore or a chiral intermediate in drug discovery.^[8]

Analytical Characterization: A Self-Validating System

Confirming the identity, purity, and structure of **1,2-Epoxy-7-octene** requires a multi-technique analytical approach. Each method provides orthogonal data that, when combined, offers a high degree of confidence in the material's quality.

Spectroscopic Methods

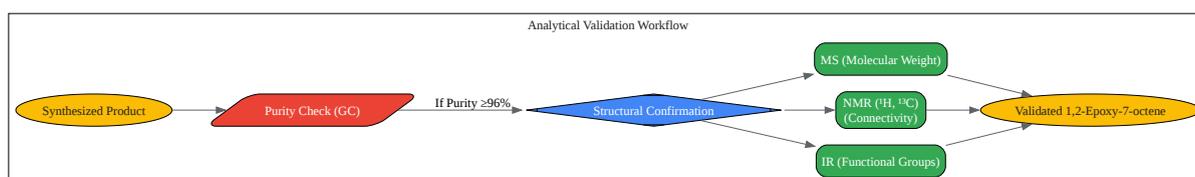
- **Infrared (IR) Spectroscopy:** This technique is ideal for confirming the presence of the key functional groups. The IR spectrum will exhibit characteristic peaks for the C-O-C stretching of the epoxy ring, typically in the 1260 cm^{-1} (symmetric ring breathing), $950\text{-}810\text{ cm}^{-1}$

(asymmetric stretch), and $880\text{-}750\text{ cm}^{-1}$ (symmetric stretch) regions.[17] Additionally, characteristic peaks for the terminal alkene C-H and C=C bonds will be present.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides detailed information about the hydrogen environments. Protons on the epoxide ring are expected to appear in a distinct region of the spectrum (typically $\sim 2.5\text{-}3.0$ ppm). The vinyl protons of the terminal double bond will also have characteristic shifts and coupling patterns. The remaining aliphatic chain protons will appear further upfield.
 - ^{13}C NMR: Confirms the carbon skeleton. The two carbons of the epoxide ring will have unique chemical shifts, as will the two sp^2 hybridized carbons of the alkene.
- Mass Spectrometry (MS): This technique determines the molecular weight of the compound. The mass spectrum should show a molecular ion peak (M^+) corresponding to the molecular weight of $\text{C}_8\text{H}_{14}\text{O}$ (approx. 126.2 g/mol).[1][9] The fragmentation pattern can also provide structural information.

Chromatographic Methods

- Gas Chromatography (GC): GC is the primary method for determining the purity of **1,2-Epoxy-7-octene**. [5] Due to its volatility, it is well-suited for this technique. A high-purity sample will show a single major peak, with purity levels often exceeding 96-97%. [1][5][9]



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Caption: A self-validating analytical workflow for **1,2-Epoxy-7-octene**.

Safety, Handling, and Storage

1,2-Epoxy-7-octene is classified as a flammable liquid and vapor.[4] It can cause skin and serious eye irritation, and may cause respiratory irritation.[4] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from oxidizing agents.[3][6] Recommended storage temperature is between 2-8°C.[9][10]
- Hazard Class: UN1993, Hazard Class 3, Packing Group III for transport.[4]

Conclusion

1,2-Epoxy-7-octene is a uniquely versatile chemical intermediate whose value lies in the orthogonal reactivity of its epoxide and alkene functionalities. Its well-defined physicochemical properties, combined with established synthetic and analytical protocols, make it a reliable building block for a wide array of applications. For researchers in materials science and drug development, a thorough understanding of these properties is essential for harnessing its full potential in the creation of novel polymers, advanced materials, and complex, stereochemically defined pharmaceutical agents.

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